

Safety and handling guidelines for 3-Isopropoxypicolinic acid

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Compound of Interest

Compound Name: *3-Isopropoxypicolinic acid*

Cat. No.: *B1526794*

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An In-depth Technical Guide to the Safe Handling of **3-Isopropoxypicolinic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Isopropoxypicolinic acid is a specialized chemical building block with significant applications in both agricultural and pharmaceutical research. As a derivative of picolinic acid, it serves as a key intermediate in the synthesis of novel compounds.^[1] In the agrochemical sector, it is a precursor for modern synthetic auxin herbicides, contributing to the development of molecules with broad-spectrum weed control.^[1] In pharmaceutical and biomedical research, its picolinic acid scaffold is explored for metal-chelating properties and other biological activities, making it a valuable tool for developing new therapeutic agents.^[1]

Given its role in cutting-edge research, a thorough understanding of its safe handling and management is paramount for the protection of laboratory personnel and the integrity of experimental outcomes. This guide provides a comprehensive overview of the safety protocols, handling procedures, and emergency responses related to **3-Isopropoxypicolinic acid**, synthesized from established best practices for analogous chemical structures.

Section 1: Chemical and Physical Properties

A foundational understanding of a compound's properties is critical for safe handling. The key identifiers and physical data for **3-Isopropoxypicolinic acid** are summarized below.

| Property | Value | Source |
|---------------------|--|------------|
| Chemical Name | 3-Isopropoxypicolinic acid | Benchchem |
| CAS Number | 317334-97-7 | Benchchem |
| Molecular Formula | C ₉ H ₁₁ NO ₃ | Benchchem |
| Molecular Weight | 181.19 g/mol | Calculated |
| Appearance | Solid (Assumed, based on similar compounds) | N/A |
| Storage Temperature | 2-8°C | Benchchem |

Section 2: Hazard Identification and Toxicological Profile

While a specific, comprehensive Safety Data Sheet (SDS) for **3-Isopropoxypicolinic acid** is not publicly available, a robust hazard assessment can be formulated by examining structurally related compounds, such as 3-Hydroxypicolinic acid and 2-Picolinic acid.

Based on these analogs, **3-Isopropoxypicolinic acid** should be handled as a substance that is potentially:

- Harmful if swallowed.[2][3]
- A skin irritant.[2][4]
- A serious eye irritant/capable of causing serious eye damage.[2][3][4]
- A respiratory irritant if inhaled as dust.[2][4][5]

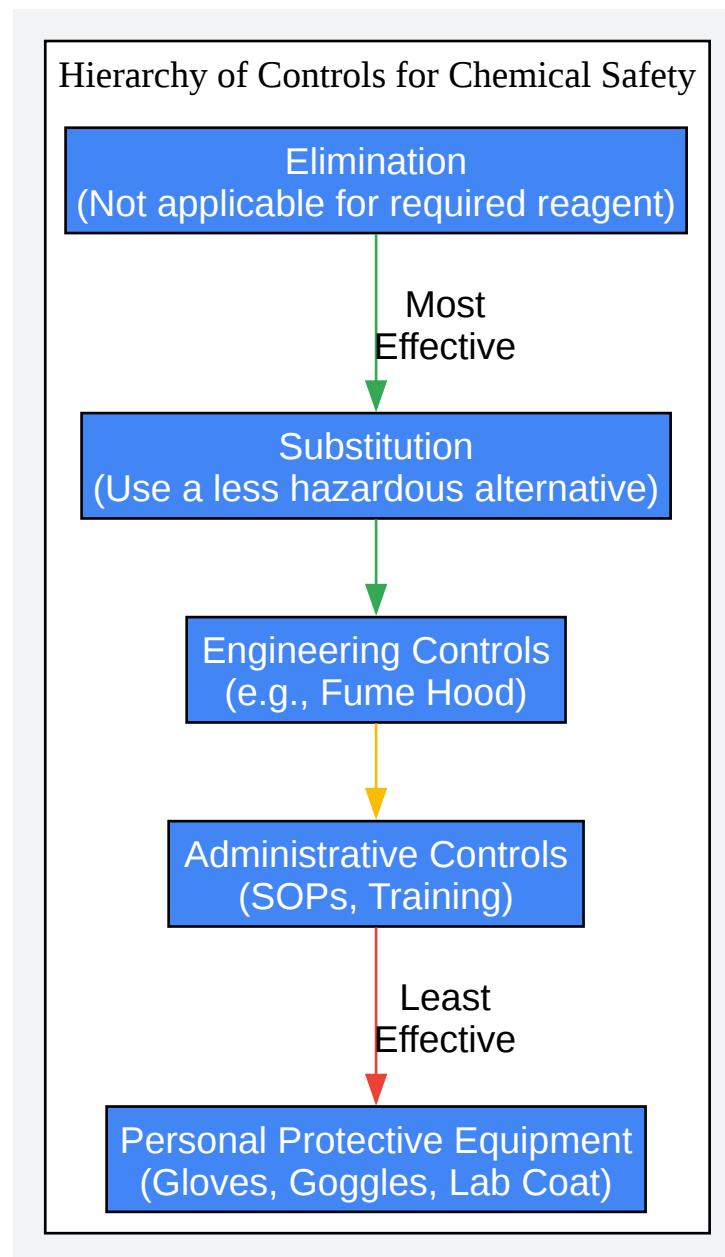
The primary routes of exposure are inhalation of the powder, direct skin or eye contact, and ingestion. It is crucial to assume the compound is hazardous upon contact and to take all necessary precautions. The material may accentuate pre-existing dermatitis conditions, and entry through cuts or abrasions could lead to systemic effects.[6]

Section 3: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, beginning with engineering controls and supplemented by appropriate PPE, is essential for minimizing exposure.

Engineering Controls: The First Line of Defense

The primary engineering control for handling powdered **3-Isopropoxypicolinic acid** is a certified chemical fume hood.^{[5][7]} This prevents the inhalation of airborne particles and keeps the compound contained.^[5] Ensure the fume hood has adequate airflow before beginning any work. A designated area within the lab should be established for handling this compound to prevent cross-contamination.^[5]



Safe Handling Workflow for 3-Isopropoxypicolinic Acid

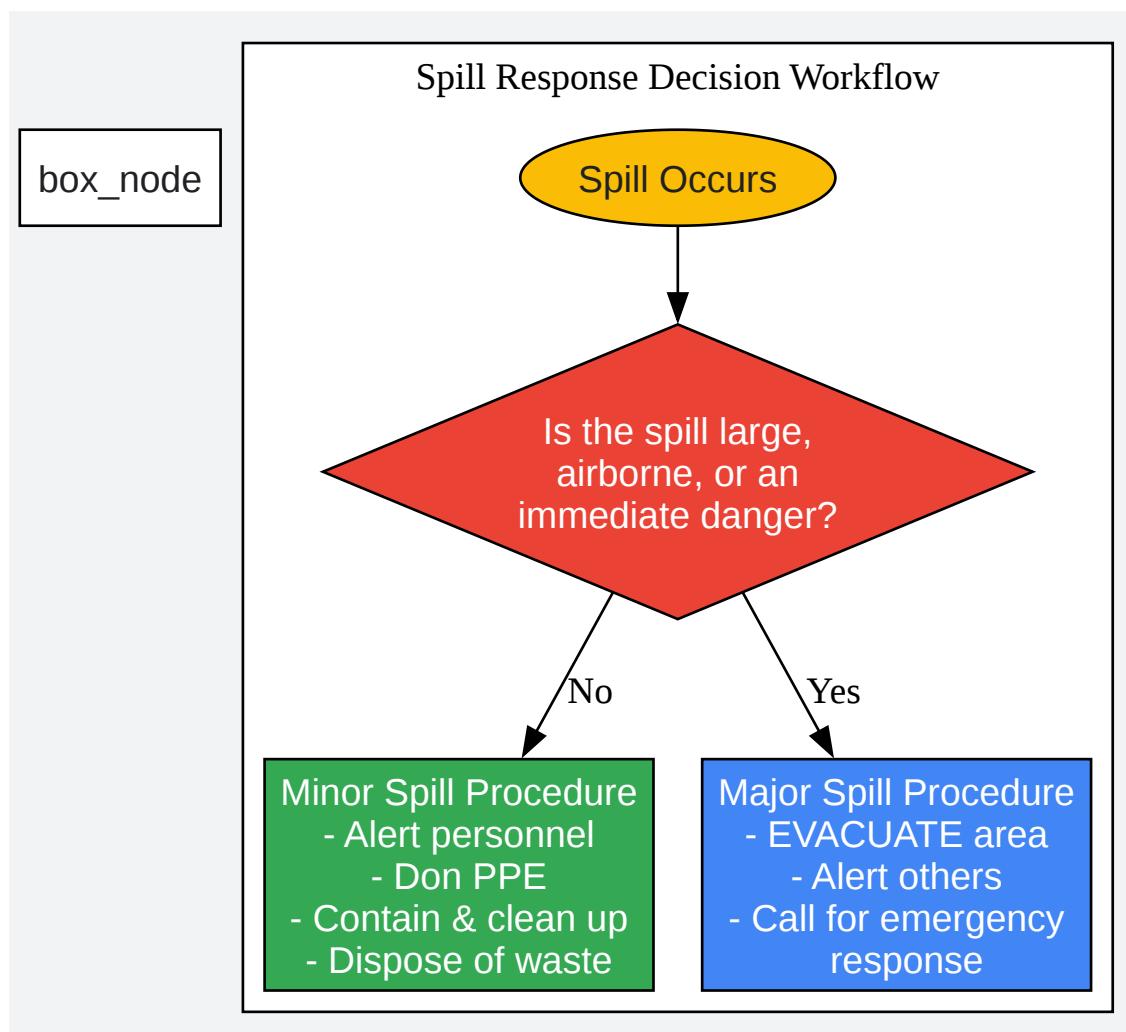
1. Preparation
- Designate area in fume hood
- Gather all materials

2. Don PPE
- Goggles, Lab Coat, Gloves

3. Chemical Handling
- Weigh/transfer inside hood
- Minimize dust generation

4. Post-Handling
- Seal source container
- Decontaminate workspace

5. Doff PPE & Hygiene
- Remove PPE correctly
- Wash hands thoroughly



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